

Introduction: The Role of 2-Bromothiazole-5-methanol in Modern Synthesis

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Compound of Interest

Compound Name: 2-Bromothiazole-5-methanol

CAS No.: 687636-93-7

Cat. No.: B1277740

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2-Bromothiazole-5-methanol is a pivotal heterocyclic building block in medicinal chemistry and materials science. Its unique trifunctional architecture—comprising a reactive bromine atom, a nucleophilic hydroxyl group, and an aromatic thiazole core—renders it an exceptionally versatile intermediate for the synthesis of complex molecular targets. The bromine at the 2-position serves as a versatile handle for a suite of cross-coupling reactions, enabling the facile introduction of diverse substituents.^[1] The hydroxymethyl group at the 5-position provides a site for oxidation, esterification, or etherification, further expanding its synthetic utility.

However, this inherent reactivity also presents significant challenges regarding the compound's chemical stability and long-term storage. Degradation not only results in the loss of valuable material but can also introduce impurities that may complicate subsequent reactions, reduce yields, and compromise the purity of the final product. This guide provides a comprehensive analysis of the stability profile of **2-Bromothiazole-5-methanol**, offering field-proven protocols for its optimal storage, handling, and quality control to ensure its integrity from procurement to reaction.

Section 1: Physicochemical Profile and Intrinsic Stability

Understanding the inherent properties of **2-Bromothiazole-5-methanol** is fundamental to predicting its behavior. The thiazole ring is a relatively electron-rich aromatic system, but the presence of the electronegative sulfur and nitrogen atoms, along with the bromine atom, influences its reactivity. The primary sites susceptible to degradation are the hydroxymethyl group and the carbon-bromine bond.

Property	Value	Source
CAS Number	687636-93-7	[2] [3]
Molecular Formula	C ₄ H ₄ BrNOS	[2] [4]
Molecular Weight	194.05 g/mol	[2] [5]
Appearance	White to off-white solid	N/A
Melting Point	46-48 °C	[2]
Boiling Point	288.3 ± 15.0 °C (Predicted)	[2]

The key vulnerabilities of the molecule are:

- **Oxidation:** The primary alcohol (hydroxymethyl group) is susceptible to oxidation, which can convert it first to an aldehyde and subsequently to a carboxylic acid. This is often the most significant degradation pathway under ambient, aerobic conditions.
- **Photodegradation:** Aromatic and heterocyclic systems, particularly those containing heteroatoms and halogens, can be sensitive to light. Photo-oxygenation, involving singlet oxygen, can lead to complex rearrangements and cleavage of the thiazole ring.[\[6\]](#)
- **Acid/Base Instability:** While the thiazole ring is generally stable at neutral pH, extreme acidic or basic conditions can promote hydrolysis or other degradative reactions.[\[7\]](#)

Section 2: Optimal Storage and Handling Protocols

The primary objective of any storage strategy is to mitigate the environmental factors that accelerate degradation: oxygen, light, heat, and moisture. Based on the compound's vulnerabilities, the following multi-tiered approach is recommended.

Parameter	Recommended Condition	Rationale
Temperature	-20°C (Long-term) or 2-8°C (Short-term)	Reduces the rate of all chemical reactions, including oxidation and hydrolysis. While some suppliers suggest room temperature, cryogenic storage provides a superior guarantee of long-term stability.[5][8]
Atmosphere	Inert Gas (Argon or Nitrogen)	Displaces atmospheric oxygen, directly inhibiting the primary oxidative degradation pathway of the hydroxymethyl group.[9]
Light	Amber Glass Vial / Opaque Container	Protects the compound from UV and visible light, preventing photodegradation pathways from being initiated.[6][9]
Moisture	Tightly Sealed Container in a Desiccator	Prevents hydrolysis and minimizes absorption of atmospheric water, which can act as a reactant or catalyst in degradation reactions.

Handling Best Practices:

- **Aliquoting:** For frequent use, it is advisable to aliquot the bulk material into smaller, single-use vials. This practice minimizes the exposure of the entire batch to atmospheric conditions during each use cycle.
- **Inert Atmosphere Workflow:** When handling the solid, perform transfers in a glovebox or use a Schlenk line to maintain an inert atmosphere. Before sealing the container for storage,

purge the headspace with argon or nitrogen.

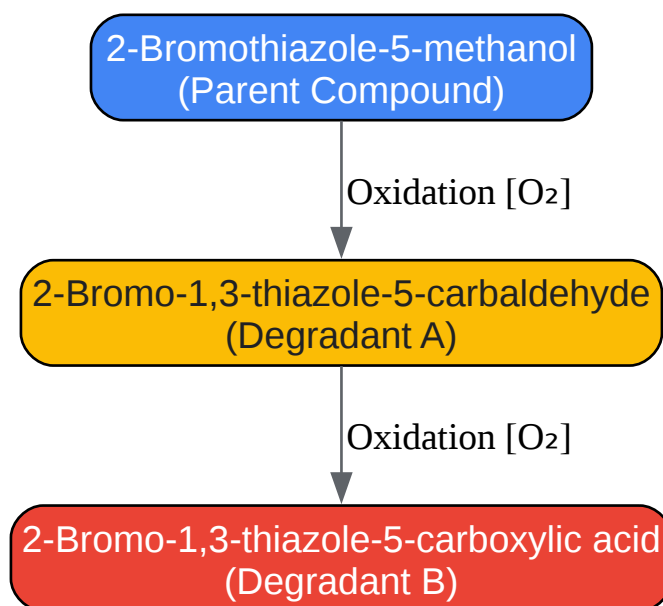
- **Solution Stability:** Solutions of **2-Bromothiazole-5-methanol** are significantly less stable than the solid form and should be prepared fresh for each use. If temporary storage is unavoidable, keep the solution cold (0-5°C), protected from light, and under an inert atmosphere.

Section 3: Potential Degradation Pathways

For a molecule like **2-Bromothiazole-5-methanol**, two primary degradation pathways are of highest concern. Identifying the resulting products is crucial for developing a stability-indicating analytical method.

Pathway 1: Oxidation of the Hydroxymethyl Group

This is the most probable degradation route under aerobic storage. The primary alcohol is oxidized to 2-Bromo-1,3-thiazole-5-carbaldehyde (Degradant A), which can be further oxidized to 2-Bromo-1,3-thiazole-5-carboxylic acid (Degradant B).



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Caption: Oxidative degradation pathway of **2-Bromothiazole-5-methanol**.

Pathway 2: Photodegradation

Exposure to light, particularly UV, can initiate complex reactions. For substituted thiazoles, a known pathway involves reaction with singlet oxygen in a Diels-Alder-type cycloaddition, leading to an unstable endoperoxide that rearranges and cleaves the ring.[6] This can result in a variety of amide and carbonyl-containing fragments that are difficult to predict without experimental data. The key takeaway is that light exposure can lead to complete destruction of the desired heterocyclic core.

Section 4: Stability Testing and Quality Control

To validate the storage protocol and establish a retest period, a Forced Degradation Study is essential.[10][11] This involves intentionally stressing the compound under various conditions to generate potential degradants and develop an analytical method that can resolve them from the parent compound.

Experimental Protocol: Forced Degradation Study

Objective: To identify potential degradation products and establish a stability-indicating analytical method for **2-Bromothiazole-5-methanol**.

1. Preparation of Stock Solution:

- Prepare a stock solution of **2-Bromothiazole-5-methanol** in acetonitrile at a concentration of 1.0 mg/mL.

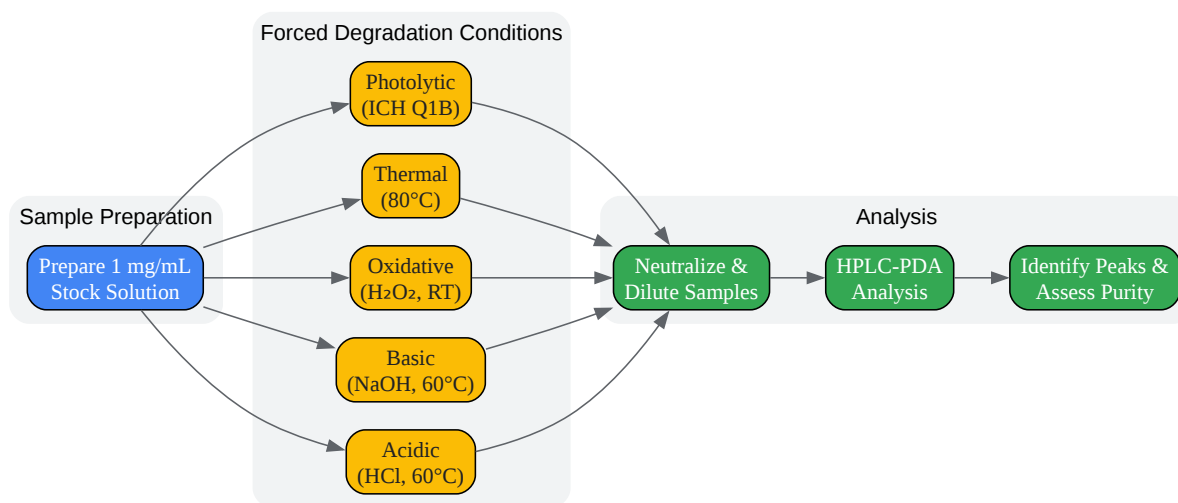
2. Application of Stress Conditions:[12][13][14]

- Acid Hydrolysis: Mix 1 mL of stock solution with 1 mL of 0.1 M HCl. Heat at 60°C for 24 hours.
- Base Hydrolysis: Mix 1 mL of stock solution with 1 mL of 0.1 M NaOH. Heat at 60°C for 24 hours.
- Oxidative Degradation: Mix 1 mL of stock solution with 1 mL of 3% hydrogen peroxide (H₂O₂). Keep at room temperature for 24 hours.
- Thermal Degradation: Store a vial of the solid compound in an oven at 80°C for 48 hours. Separately, heat a vial of the stock solution at 80°C for 48 hours.

- Photolytic Degradation: Expose a vial of the stock solution to a photostability chamber (ICH Q1B conditions, e.g., 1.2 million lux hours and 200 W h/m²). Keep a control sample wrapped in aluminum foil at the same temperature.

3. Sample Analysis:

- At the end of the exposure period, cool samples to room temperature.
- Neutralize the acid- and base-stressed samples with an equimolar amount of base or acid, respectively.
- Dilute all samples (including a non-stressed control) to a final concentration of ~50 µg/mL with the mobile phase.
- Analyze all samples immediately using the stability-indicating HPLC method detailed below.



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Caption: Workflow for a forced degradation study.

Proposed Stability-Indicating HPLC Method

A robust stability-indicating method must be able to separate the parent peak from all process impurities and degradation products.^{[15][16][17][18]} A reversed-phase HPLC method with photodiode array (PDA) detection is the gold standard.

Parameter	Recommended Condition
Column	C18, 150 x 4.6 mm, 3.5 µm particle size
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Gradient	10% B to 90% B over 15 minutes, hold for 2 min, return to 10% B and equilibrate for 3 min
Flow Rate	1.0 mL/min
Column Temperature	30°C
Injection Volume	5 µL
Detector	PDA/UV at 254 nm (or optimal wavelength)
Diluent	Acetonitrile/Water (50:50)

System Suitability: The method is considered "stability-indicating" if the chromatograms from the forced degradation samples show that the degradation product peaks are baseline-resolved from the parent **2-Bromothiazole-5-methanol** peak (Resolution > 2.0). The PDA detector is critical for assessing peak purity, ensuring that no co-eluting impurities are hidden under the main peak.

Conclusion

While **2-Bromothiazole-5-methanol** is a powerful synthetic intermediate, its multifaceted reactivity demands a rigorous and scientifically-grounded approach to storage and handling. The greatest risks to its integrity are oxidation of the hydroxymethyl group and photodegradation. These risks can be effectively mitigated by implementing a storage protocol

based on cold temperatures (-20°C), an inert atmosphere, and protection from light. Routine quality control using a validated, stability-indicating HPLC method is the ultimate arbiter of the compound's purity and suitability for use. By adhering to these guidelines, researchers can ensure the long-term viability of this valuable reagent, leading to more reliable, reproducible, and successful synthetic outcomes.

References

- Harris, J. (2022). What are Forced Degradation Studies? An Introduction to Pharmaceutical Stress Testing. ACD/Labs. [\[Link\]](#)
- Asha, S., et al. (n.d.). Comparative Degradation of a Thiazole Pollutant by an Advanced Oxidation Process and an Enzymatic Approach. PMC - NIH. [\[Link\]](#)
- Wu, L., et al. (2007). Structural analysis of photo-degradation in thiazole-containing compounds by LC-MS/MS and NMR. Journal of Pharmaceutical and Biomedical Analysis. [\[Link\]](#)
- Onyx Scientific. (n.d.). A practical guide to forced degradation and stability studies for drug substances. [\[Link\]](#)
- de Oliveira, M. A. L., et al. (n.d.). Chemometrics Approaches in Forced Degradation Studies of Pharmaceutical Drugs. PMC - NIH. [\[Link\]](#)
- Shinde, et al. (2016). Forced Degradation Studies. MedCrave online. [\[Link\]](#)
- BioProcess International. (n.d.). Forced Degradation Studies: Regulatory Considerations and Implementation. [\[Link\]](#)
- ResearchGate. (2025). The retention features of nitrogen-containing heterocyclic compounds in reversed-phase and hydrophilic HPLC-MS modes. [\[Link\]](#)
- ResearchGate. (2025). Ultra-violet photodegradation of benzothiazole derivatives and their photochemical reactivity in the presence of carbon tetrachloride. [\[Link\]](#)
- ChemBK. (n.d.). **2-Bromothiazole-5-methanol**. [\[Link\]](#)

- Journal of Medicinal and Organic Chemistry. (2024). High-Performance Liquid Chromatography (HPLC) Stability Indicating Method Development. [[Link](#)]
- Google Patents. (n.d.). CN100548995C - The preparation method of 2-thiazole carboxaldehyde compounds.
- Journal of Applied Pharmaceutical Science. (2025). Stability-indicating HPLC method optimization using quality by design with design of experiments approach. [[Link](#)]
- SciSpace. (n.d.). 2278-6074 - Stability Indicating HPLC Method Development and Validation. [[Link](#)]
- ResearchGate. (2025). Photocatalytic degradation mechanism for heterocyclic derivatives of triazolidine and triazole. [[Link](#)]
- International Research Journal of Pharmacy and Medical Sciences. (2025). Stability Indicating HPLC Method Development: A Review. [[Link](#)]
- TSI Journals. (n.d.). QUANTITATIVE ASSESSMENT OF RELATIVE REACTIVITY OF MOLECULAR HALOGENS IN THE KINETICS OF HALOGENATIONS OF 2-METHYLTHIAZOLE IN AQU. [[Link](#)]
- Chemical Papers. (n.d.). Benzothiazole compounds XXX. Hydrolysis of 2-styrylbenzothiazolium salts substituted at the position 3. [[Link](#)]
- CP Lab Safety. (n.d.). **2-Bromothiazole-5-methanol**, min 98%, 10 grams. [[Link](#)]
- NIH. (n.d.). Effect of 2-Methylthiazole Group on Photoinduced Birefringence of Thiazole-Azo Dye Host–Guest Systems at Different Wavelengths of Irradiation. [[Link](#)]
- Google Patents. (n.d.). CN101550113B - Industrialized preparation method of using 2-bromothiazole for compounding thiazole-2-methanamide in a one-boiler mode.
- Wiley Online Library. (n.d.). Bifunctional versus Defect-Mediated Effects in Electrocatalytic Methanol Oxidation. [[Link](#)]
- MDPI. (2021). An Overview on Synthetic 2-Aminothiazole-Based Compounds Associated with Four Biological Activities. [[Link](#)]

- Purosolv. (2025). Proper Storage of Pharma-Grade Methanol: Best Practices. [[Link](#)]

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Sources

- 1. pdf.benchchem.com [pdf.benchchem.com]
- 2. chembk.com [chembk.com]
- 3. calpaclab.com [calpaclab.com]
- 4. 2-Bromothiazole-5-methanol | CAS: 5198-86-7 | Chemical Product | FINETECH INDUSTRY LIMITED - FINETECH INDUSTRY LIMITED - Custom Synthesis and Chemical Reagents Supplier [finetechnology-ind.com]
- 5. 2-Bromothiazole-5-methanol - CAS:687636-93-7 - Sunway Pharm Ltd [3wpharm.com]
- 6. Structural analysis of photo-degradation in thiazole-containing compounds by LC-MS/MS and NMR - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. chemicalpapers.com [chemicalpapers.com]
- 8. 2-Bromothiazole 98 3034-53-5 [sigmaaldrich.com]
- 9. pdf.benchchem.com [pdf.benchchem.com]
- 10. acdlabs.com [acdlabs.com]
- 11. Forced Degradation Studies - MedCrave online [medcraveonline.com]
- 12. onyxipca.com [onyxipca.com]
- 13. Chemometrics Approaches in Forced Degradation Studies of Pharmaceutical Drugs - PMC [pmc.ncbi.nlm.nih.gov]
- 14. biopharminternational.com [biopharminternational.com]
- 15. openaccessjournals.com [openaccessjournals.com]
- 16. japsonline.com [japsonline.com]
- 17. scispace.com [scispace.com]
- 18. irjpms.com [irjpms.com]

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